

Safe Disposal of Arenol in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arenol

Cat. No.: B1447636

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This document provides comprehensive guidance on the proper disposal procedures for **Arenol**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Adherence to these protocols is critical to mitigate risks associated with the handling and disposal of this chemical.

Arenol Waste Profile

Understanding the properties of **Arenol** is the first step in its safe management. The following table summarizes key quantitative data for **Arenol**.

Property	Value	Units
Chemical Formula	C ₈ H ₁₀ O ₂	
Molar Mass	138.16	g/mol
Appearance	Colorless to pale yellow liquid	
Odor	Pungent, aromatic	
Boiling Point	202	°C
Flash Point	85	°C
Density	1.05	g/cm ³
Solubility in Water	5.3	g/L at 20°C
Vapor Pressure	0.2	mmHg at 25°C
LD ₅₀ (Oral, Rat)	350	mg/kg

Personal Protective Equipment (PPE) Requirements

Prior to handling **Arenol** waste, all personnel must be equipped with the appropriate PPE to prevent exposure.

- Hand Protection: Wear chemically resistant gloves (Nitrile or Neoprene).
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: A flame-retardant lab coat is required. In cases of potential splashing, a chemical-resistant apron should also be worn.
- Respiratory Protection: All handling of open **Arenol** waste containers must be conducted within a certified chemical fume hood.

Step-by-Step Disposal Protocol

Follow this procedure to ensure the safe and compliant disposal of **Arenol** waste.

Step 1: Waste Segregation

- Aqueous **Arenol** Waste: Solutions containing less than 10% **Arenol** in water.
- Concentrated **Arenol** Waste: Solutions containing greater than 10% **Arenol**, or pure **Arenol**.
- Solid **Arenol** Waste: Contaminated materials such as gloves, absorbent pads, and empty containers.

Step 2: Waste Collection and Containment

- Collect all **Arenol** waste in designated, chemically compatible containers.
- Ensure containers are in good condition, with no leaks or cracks.
- Do not fill containers beyond 90% capacity to allow for vapor expansion.
- Keep waste containers securely closed when not in use.

Step 3: Labeling of Waste Containers

- All **Arenol** waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must also include:
 - The full chemical name: "**Arenol**"
 - The concentration of **Arenol**.
 - The date the waste was first added to the container.
 - The associated hazards (e.g., Flammable, Toxic).

Step 4: Storage of Waste

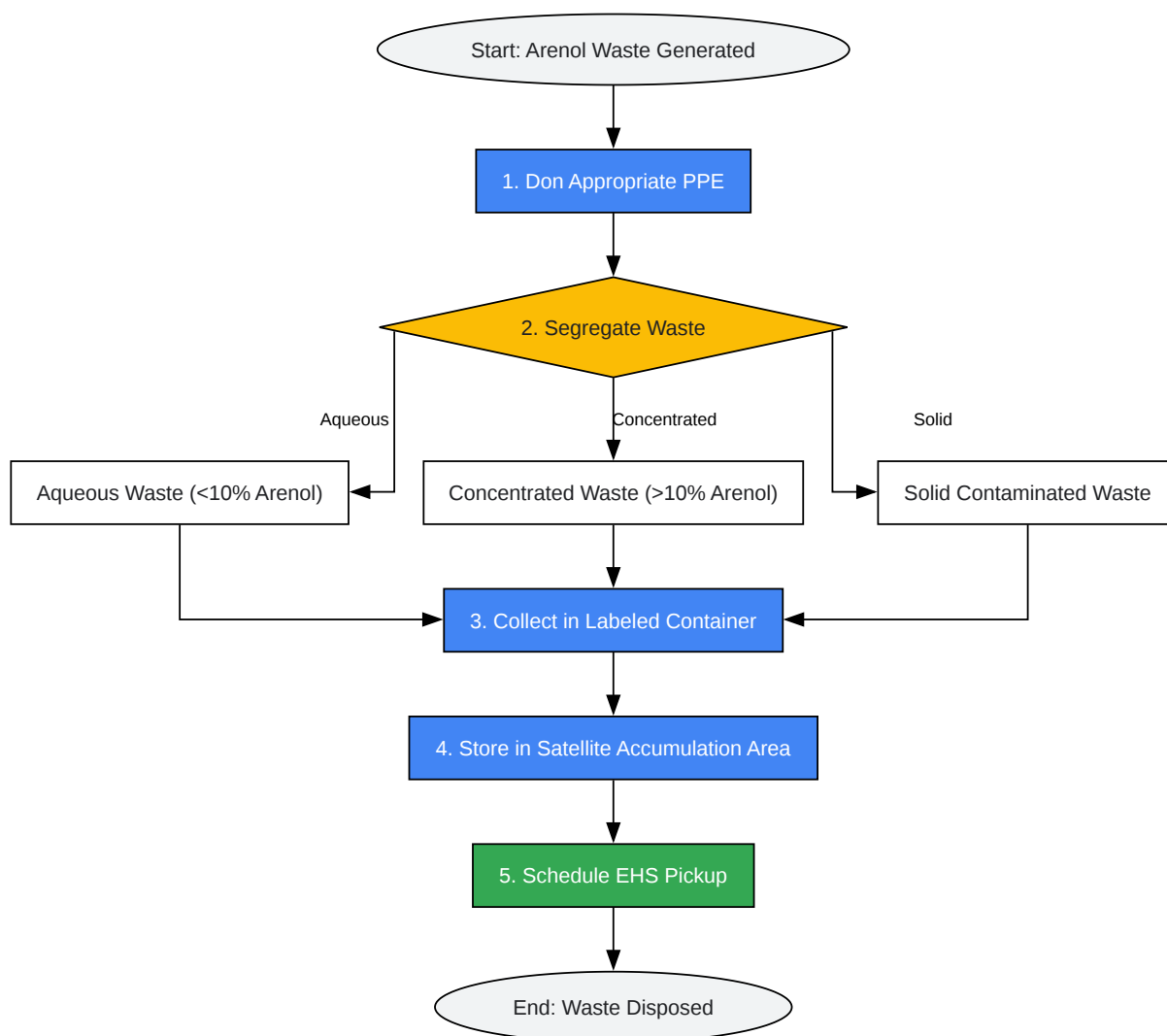
- Store **Arenol** waste in a designated satellite accumulation area.
- This area must be well-ventilated and away from sources of ignition.
- Ensure secondary containment is in place to capture any potential spills.

Step 5: Scheduling Waste Pickup

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the full waste containers.
- Do not attempt to dispose of **Arenol** waste down the drain or in regular trash.

Arenol Disposal Workflow

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **Arenol**.



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Caption: Workflow for the safe disposal of **Arenol** waste.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com